

Diethyl 2-hydroxy-3-methylsuccinate molecular structure and IUPAC name

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Compound of Interest

Compound Name: *Diethyl 2-hydroxy-3-methylsuccinate*

Cat. No.: *B1620083*

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An In-depth Technical Guide on **Diethyl 2-hydroxy-3-methylsuccinate**

This technical guide provides a detailed overview of the molecular structure, nomenclature, and known properties of **Diethyl 2-hydroxy-3-methylsuccinate**, a significant chemical compound in various research and development sectors. This document is intended for researchers, scientists, and professionals in drug development.

Molecular Structure and Nomenclature

Diethyl 2-hydroxy-3-methylsuccinate is a diester derivative of succinic acid. Its structure features a four-carbon backbone with two ethyl ester groups, a hydroxyl group at the C2 position, and a methyl group at the C3 position.

IUPAC Name: The formally accepted IUPAC name for this compound is diethyl 2-hydroxy-3-methylbutanedioate.^{[1][2]}

Synonyms: This compound is also known by several other names, including **Diethyl 2-hydroxy-3-methylsuccinate**, Diethyl-3-methylmalate, and Butanedioic acid, 2-hydroxy-3-methyl-, diethyl ester.^[1]

Chemical Identifiers:

- CAS Number: 93504-92-8^[1]

- SMILES: CCOC(=O)C(C)C(C(=O)OCC)O[\[1\]](#)
- InChI: InChI=1S/C9H16O5/c1-4-13-8(11)6(3)7(10)9(12)14-5-2/h6-7,10H,4-5H2,1-3H3[\[1\]](#)

Physicochemical Properties

A summary of the key quantitative data for **Diethyl 2-hydroxy-3-methylsuccinate** is presented in the table below. It is important to note that detailed experimental data such as boiling point, melting point, and density are not readily available in public databases. The available information is primarily based on computational models.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₅	PubChem [1] [2]
Molecular Weight	204.22 g/mol	PubChem [1] [2]
Exact Mass	204.09977361 Da	PubChem (Computed) [1]
XLogP3	0.8	PubChem (Computed) [1]

Spectroscopic Data

While specific spectral data points (e.g., chemical shifts, frequencies) are not available in the searched public resources, the existence of spectral information is noted.[\[1\]](#) Researchers can typically find detailed spectra in specialized databases such as SpectraBase. The types of available spectra include:

- ¹³C NMR Spectroscopy[\[1\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS)[\[1\]](#)
- Infrared (IR) Spectroscopy[\[1\]](#)

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **Diethyl 2-hydroxy-3-methylsuccinate** are not extensively documented in publicly accessible scientific literature. General synthetic strategies for related compounds may involve the alkylation of malic acid

derivatives or the esterification of 2-hydroxy-3-methylsuccinic acid. However, without a specific cited protocol, providing a detailed and verified experimental procedure is not possible at this time.

Molecular Structure Visualization

The following diagram illustrates the 2D molecular structure of **Diethyl 2-hydroxy-3-methylsuccinate**, generated based on its IUPAC name and SMILES identifier.

Caption: 2D structure of diethyl 2-hydroxy-3-methylbutanedioate.

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References

- 1. Diethyl 2-hydroxy-3-methylsuccinate | C₉H₁₆O₅ | CID 582908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. diethyl (2R,3R)-2-methyl-3-hydroxysuccinate | C₉H₁₆O₅ | CID 440395 - PubChem [pubchem.ncbi.nlm.nih.gov]
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